

Safeguarding Research: Proper Disposal Procedures for Metarrestin

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Compound of Interest

Compound Name: Metarrestin

Cat. No.: B1421610

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step logistical and safety information for the proper disposal of **Metarrestin**, an investigational drug. Following these procedures will help maintain a safe laboratory environment and ensure compliance with regulations.

Metarrestin Chemical and Safety Data

Metarrestin (also known as ML246) is a first-in-class and specific perinucleolar compartment (PNC) inhibitor with the molecular formula $C_{31}H_{30}N_4O$.^{[1][2][3]} It is under investigation for its potential to block metastatic development in cancer.^{[2][4][5][6]} Understanding its properties is the first step toward safe handling and disposal.

Property	Data	Reference
Synonyms	ML246	[1]
Molecular Formula	C ₃₁ H ₃₀ N ₄ O	[1]
Molecular Weight	474.60 g/mol	[1]
CAS Number	1443414-10-5	[1]
Physical Appearance	Solid	[2]
Solubility	Soluble in DMSO	[5]
Storage	Store at -20°C for 1 year or -80°C for 2 years	[2]

According to its Safety Data Sheet (SDS), **Metarrestin** is classified as a substance that can cause skin and serious eye irritation.[1] Therefore, appropriate personal protective equipment (PPE) is mandatory when handling this compound.

Hazard Statement(s):

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H320: Causes eye irritation.[1]

Precautionary Statement(s):

- P264: Wash hands thoroughly after handling.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]

Experimental Protocol: Step-by-Step Disposal of Metarrestin

The disposal of investigational drugs like **Metarrestin** must adhere to institutional, local, state, and federal regulations. The following is a general, step-by-step protocol that should be

adapted to your institution's specific guidelines.

1. Personal Protective Equipment (PPE) and Safety:

- Before handling **Metarrestin**, ensure you are wearing appropriate PPE, including safety goggles with side-shields, protective gloves, and impervious clothing.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[\[1\]](#)
- Ensure an eye wash station and safety shower are readily accessible.[\[1\]](#)

2. Waste Segregation and Collection:

- Do not mix **Metarrestin** waste with general laboratory trash or biohazardous waste.[\[7\]](#)
- All materials contaminated with **Metarrestin**, including unused or expired drug, partially full or empty vials, and contaminated lab supplies (e.g., pipette tips, gloves, absorbent pads), should be collected as hazardous chemical waste.[\[8\]](#)[\[9\]](#)
- Place all **Metarrestin** waste into a designated, compatible hazardous waste container.[\[10\]](#) This container should be clearly labeled as "Hazardous Waste."[\[10\]](#)

3. Labeling of Hazardous Waste:

- The hazardous waste container must be properly labeled.[\[10\]](#) The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Metarrestin**" (avoid abbreviations)[\[10\]](#)
 - The concentration and physical state (solid or in solution)
 - The name of the Principal Investigator (PI) and the laboratory contact information[\[10\]](#)
 - The location where the waste is stored (building and room number)[\[10\]](#)

4. Storage of Hazardous Waste:

- Store the sealed and labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).[10]
- The SAA should be a secure, designated space, such as a locked cabinet or a secondary containment tub.[10]
- Regularly inspect the waste container for any leaks or degradation.[10]

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[10][11]
- Complete any required chemical waste disposal request forms provided by your EHS office. [10]
- The EHS office will coordinate with a licensed hazardous materials vendor for the transportation and ultimate disposal of the waste, which is typically done through incineration in compliance with EPA requirements.[8][10]

First Aid Procedures:

- If on skin: Wash with plenty of soap and water. Remove contaminated clothing and wash before reuse.[1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- In case of accidental exposure, seek medical attention immediately.

Metarrestin Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Metarrestin**, from initial handling to final disposal.



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Caption: Workflow for the proper disposal of **Metarrestin**.

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